

A Comparative Olfactory Profile of Jasmine Lactone Enantiomers

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Compound of Interest

Compound Name: *Jasmine lactone*

Cat. No.: *B1672798*

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The stereochemistry of a molecule can have a profound impact on its biological activity, a principle that is well-established in pharmacology and extends into the realm of olfaction. The human olfactory system often exhibits remarkable enantioselectivity, perceiving the enantiomers of a chiral odorant as having distinct smells or different odor intensities. This guide provides a comparative analysis of the olfactory profiles of **jasmine lactone** enantiomers, leveraging experimental data from closely related compounds to illustrate the likely differences in their sensory perception.

While direct, peer-reviewed comparative studies on the separated enantiomers of **jasmine lactone**, specifically (+)-(R)-**jasmine lactone** and (-)-(S)-**jasmine lactone**, are not readily available in the public domain, valuable insights can be drawn from the analysis of structurally similar chiral lactones. This guide will use data from delta-dodecalactone enantiomers as a primary analogue to highlight the expected variations in odor character and potency.

Olfactory Profile Comparison

The distinct olfactory perception of enantiomers is attributed to their differential interactions with chiral olfactory receptors. The spatial arrangement of atoms in one enantiomer may allow for a more favorable binding to a specific receptor, leading to a stronger or qualitatively different neural signal.

Based on data from analogous delta-lactones, it is anticipated that the enantiomers of **jasmine lactone** will exhibit discernible differences in their odor profiles. The following table summarizes the olfactory characteristics of the enantiomers of delta-dodecalactone, which serves as a predictive model for **jasmine lactone**.

Enantiomer	Odor Description	Odor Threshold (in water)
(-)-(S)-delta-Dodecalactone	Fruity, sweet	50 ppb
(+)-(R)-delta-Dodecalactone	Fruity, sweet, apricot	500 ppb

Data based on the analysis of delta-dodecalactone enantiomers.

The data clearly indicates that while both enantiomers share a fundamental fruity and sweet character, the (+)-(R) enantiomer possesses an additional apricot nuance. More strikingly, the odor threshold of the (-)-(S) enantiomer is ten times lower than that of the (+)-(R) enantiomer, signifying a significantly higher potency. This suggests that the human olfactory system is much more sensitive to the (-)-(S) configuration of this particular delta-lactone.

Experimental Protocols

To quantitatively and qualitatively assess the olfactory profiles of chiral molecules like **jasmine lactone** enantiomers, a combination of analytical and sensory techniques is employed.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception. It allows for the identification of odor-active compounds in a complex mixture and the characterization of their specific scent.

Methodology:

- **Sample Preparation:** The enantiomers of **jasmine lactone** are individually diluted in a suitable solvent (e.g., ethanol) to a known concentration.
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.

- **Separation:** The sample is vaporized and travels through a chiral capillary column (e.g., a cyclodextrin-based stationary phase) which separates the enantiomers based on their differential interaction with the chiral stationary phase.
- **Effluent Splitting:** At the end of the column, the effluent is split into two streams. One stream is directed to a conventional detector (e.g., a Flame Ionization Detector or Mass Spectrometer) for chemical identification and quantification. The other stream is directed to a sniffing port.
- **Olfactory Detection:** A trained sensory panelist or assessor sniffs the effluent from the sniffing port and records the time, duration, intensity, and description of any detected odor.
- **Data Analysis:** The data from the chemical detector and the sensory assessor are correlated to assign specific odors to the corresponding chemical compounds (in this case, the individual enantiomers).

Sensory Panel Evaluation for Odor Threshold Determination

Determining the odor threshold, the lowest concentration of a substance that can be detected by the human nose, is crucial for understanding the potency of an odorant.

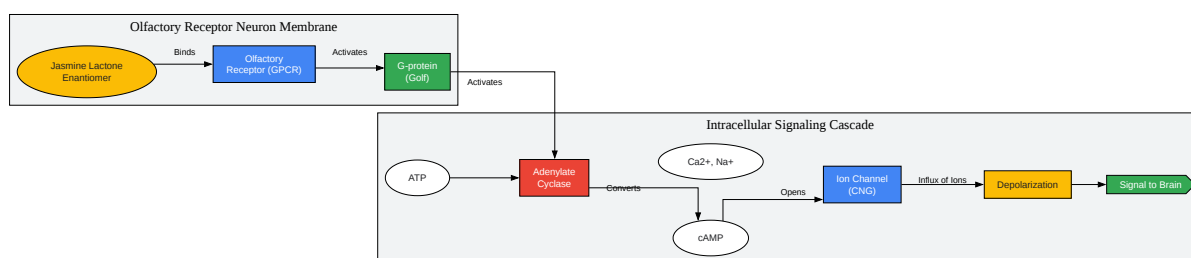
Methodology:

- **Panelist Selection and Training:** A panel of assessors is selected based on their olfactory acuity and trained to recognize and describe different odors.
- **Sample Preparation:** A series of aqueous solutions of each **jasmine lactone** enantiomer is prepared in ascending concentrations. A blank (pure water) is also included.
- **Presentation:** The samples are presented to the panelists in a randomized and blind manner. The three-alternative forced-choice (3-AFC) method is commonly used, where each presentation consists of one spiked sample and two blanks.
- **Evaluation:** Panelists are asked to identify the sample that is different from the other two.

- **Threshold Calculation:** The individual detection thresholds are determined as the concentration at which a panelist can reliably distinguish the odorous sample from the blanks. The group's best estimate threshold is then calculated from the individual thresholds.

Signaling Pathway and Experimental Workflow

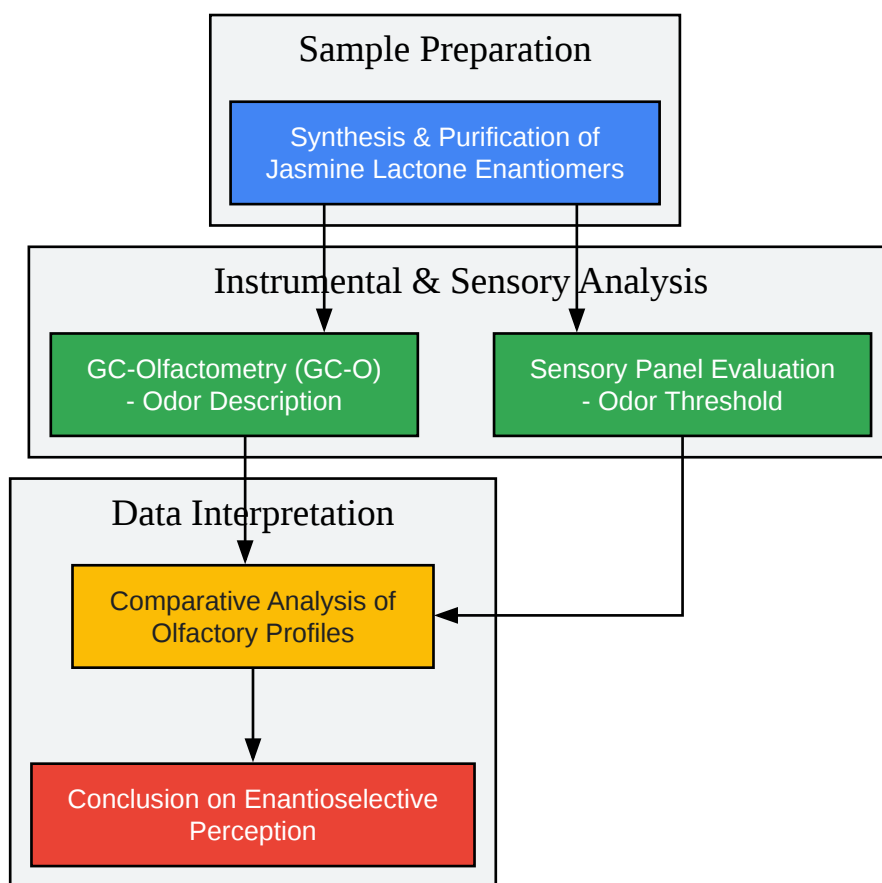
The perception of odorants is initiated by the binding of these molecules to olfactory receptors, which are G-protein coupled receptors (GPCRs) located on the surface of olfactory sensory neurons.



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Caption: Olfactory Signal Transduction Pathway.

The diagram above illustrates the general mechanism of olfactory signal transduction. The binding of a **jasmine lactone** enantiomer to its specific olfactory receptor initiates a cascade of intracellular events, ultimately leading to the generation of a nerve impulse that is transmitted to the brain for processing.



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Caption: Experimental Workflow for Olfactory Profile Comparison.

This workflow outlines the key steps involved in the comparative analysis of **jasmine lactone** enantiomers, from sample preparation through instrumental and sensory analysis to the final data interpretation. The combination of these methods provides a comprehensive understanding of the differences in their olfactory properties.

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